

Application Notes and Protocols for I-BRD9 in Cell Culture

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Compound of Interest

Compound Name: *I-BRD9*

Cat. No.: *B1674236*

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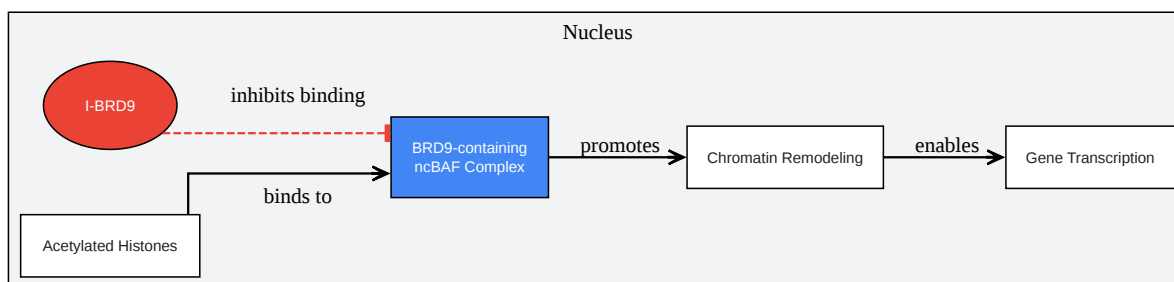
For Researchers, Scientists, and Drug Development Professionals

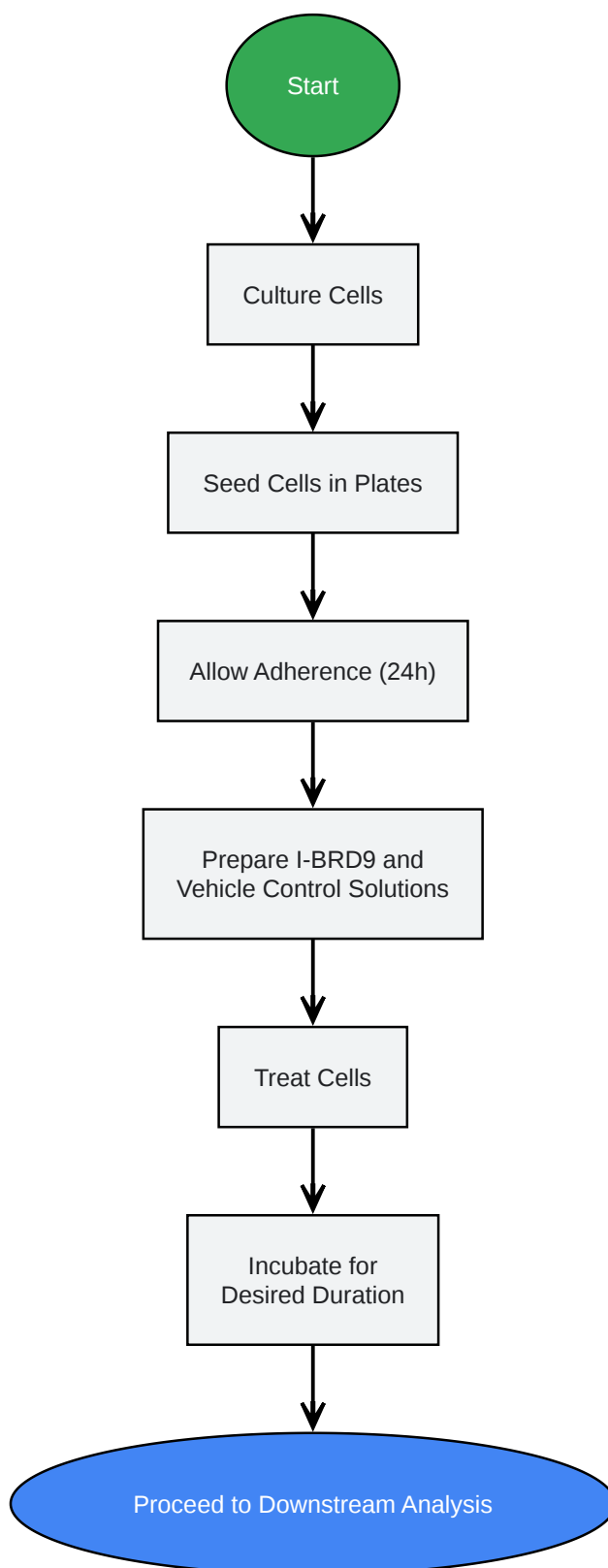
These application notes provide a comprehensive guide to utilizing **I-BRD9**, a potent and selective inhibitor of the bromodomain of BRD9, in cell culture experiments. The following sections detail the mechanism of action, quantitative data on its activity, and detailed protocols for key experimental applications.

Mechanism of Action

I-BRD9 is a high-affinity chemical probe that specifically targets the bromodomain of BRD9, a component of the non-canonical BAF (ncBAF) chromatin remodeling complex, also known as GBAF. By binding to the acetyl-lysine binding pocket of the BRD9 bromodomain, **I-BRD9** competitively inhibits its interaction with acetylated histones and other acetylated proteins. This disruption prevents the recruitment of the ncBAF complex to specific chromatin loci, leading to modulation of gene expression. The inhibition of BRD9 has been shown to impact pathways involved in oncology and immune response, making **I-BRD9** a valuable tool for studying the biological functions of BRD9 and for potential therapeutic development.^{[1][2]}

The signaling pathway affected by **I-BRD9** primarily involves the regulation of gene transcription. BRD9, as part of the ncBAF complex, is involved in altering chromatin structure to make DNA more accessible for transcription. By inhibiting BRD9, **I-BRD9** effectively blocks this process for a specific subset of genes.





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References

- 1. The Discovery of I-BRD9, a Selective Cell Active Chemical Probe for Bromodomain Containing Protein 9 Inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 2. BRD9 is a critical regulator of androgen receptor signaling and prostate cancer progression - PMC [pmc.ncbi.nlm.nih.gov]
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